

Application Note: Measurement of 7-Keto-DHEA and its Metabolites in Human Urine

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Compound of Interest

Compound Name: 7-Keto-DHEA

Cat. No.: B1670201

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Audience: Researchers, scientists, and drug development professionals.

Introduction

7-Ketodehydroepiandrosterone (**7-Keto-DHEA** or 7-oxo-DHEA) is a non-hormonal metabolite of dehydroepiandrosterone (DHEA).^{[1][2]} Unlike DHEA, **7-Keto-DHEA** does not convert into androgenic or estrogenic hormones, such as testosterone or estrogen.^{[1][2]} It is primarily known for its thermogenic properties, which can boost metabolism and potentially aid in weight management.^[3] The analysis of **7-Keto-DHEA** and its downstream metabolites in urine is crucial for metabolic studies, clinical research, and in the context of anti-doping, as it is listed as a prohibited anabolic agent by the World Anti-Doping Agency (WADA).

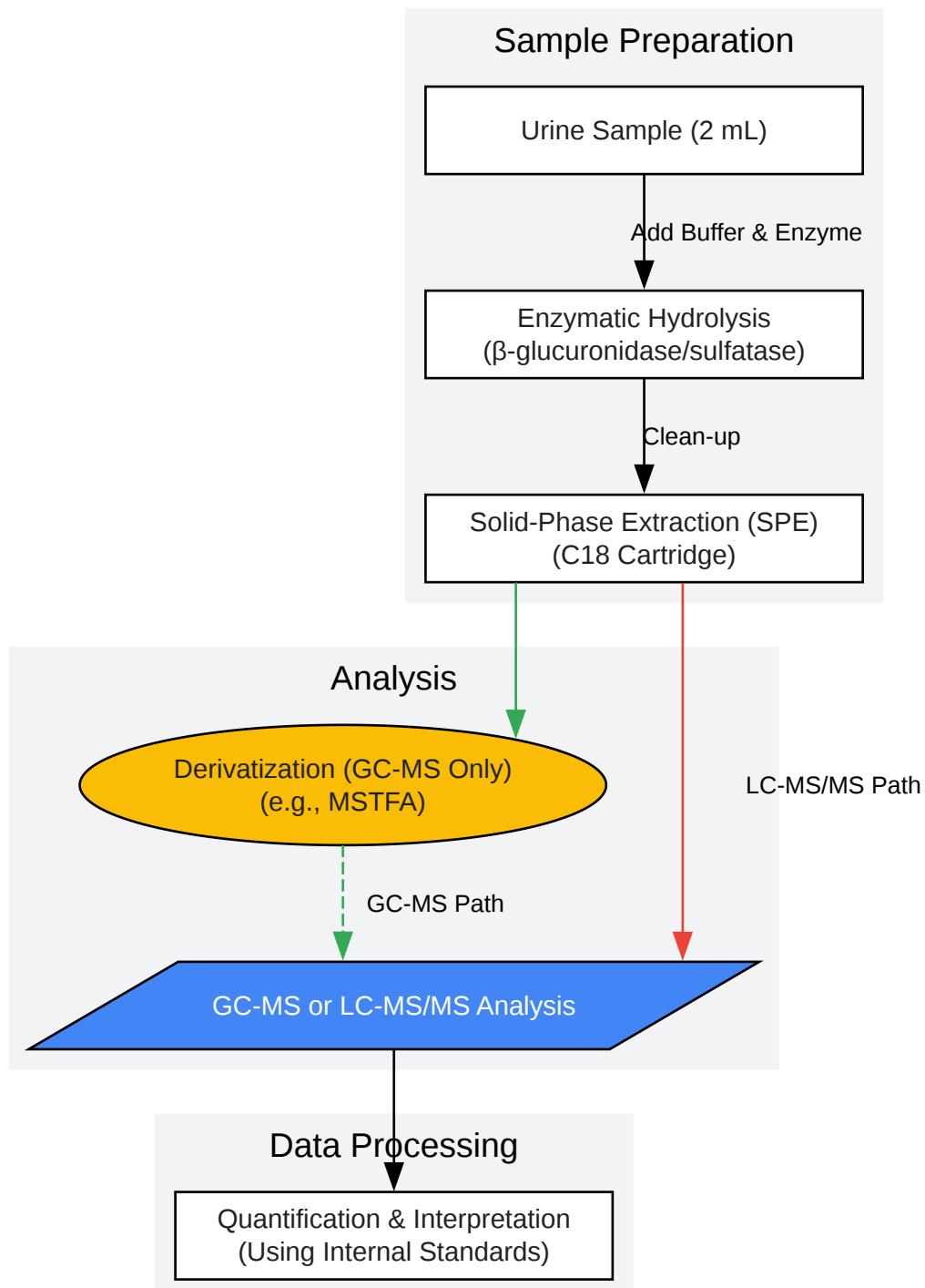
The measurement of these compounds is challenging because **7-Keto-DHEA** is an endogenous steroid, requiring sensitive and specific methods to distinguish between natural and supplemental levels. In urine, **7-Keto-DHEA** and its metabolites are typically present as glucuronide and sulfate conjugates, which must be enzymatically or chemically cleaved before analysis. This application note details validated protocols for the quantitative analysis of **7-Keto-DHEA** and its major metabolites using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Metabolism of 7-Keto-DHEA

Following administration or endogenous production, **7-Keto-DHEA** undergoes extensive phase I metabolism, primarily through reduction and hydroxylation reactions. The primary metabolites

found in urine include 7α -hydroxy-DHEA and 7β -hydroxy-DHEA. Understanding this metabolic pathway is essential for selecting appropriate target analytes for monitoring **7-Keto-DHEA** administration or metabolism.

General Workflow for Urinary 7-Keto-DHEA Analysis



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References

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